

2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

IUPAC name and structure

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Compound of Interest

Compound Name: 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

Cat. No.: B13002975

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A Technical Guide to 2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction and Nomenclature

2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde is a substituted benzaldehyde derivative. The aldehyde functional group's versatility makes it a valuable component in organic synthesis, particularly in medicinal chemistry for creating Schiff bases, amines, and hydrazones, which are present in many compounds with therapeutic applications.^[1] The core structure features a benzaldehyde molecule substituted with a methyl group and a (3-chlorobenzyl)oxy group. This arrangement of functional groups offers multiple reaction sites and potential for diverse chemical transformations, making it a molecule of interest for synthetic and medicinal chemists.

IUPAC Name and Structural Identifiers

The formal IUPAC name for this compound is **2-((3-chlorobenzyl)oxy)-3-methylbenzaldehyde**. For unambiguous identification in databases and literature, the following identifiers are used:

Identifier	Value
Canonical SMILES	<chem>Cc1cccc(c1C=O)OCc2cccc(c2)Cl</chem>
InChI	InChI=1S/C15H13ClO2/c1-11-6-2-4-12(9-17)15(11)19-10-13-5-3-7-14(16)8-13/h2-9H,10H2,1H3
InChIKey	UFWWRJBCUUTZPJ-UHFFFAOYSA-N

The structure consists of a 3-methylbenzaldehyde core where the hydroxyl group at position 2 is etherified by a 3-chlorobenzyl group.

Physicochemical and Spectroscopic Properties

Understanding the physicochemical properties of a compound is crucial for designing synthetic protocols, purification methods, and formulation strategies.

Physicochemical Data

The following table summarizes key computed and experimental properties.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ ClO ₂	ChemScene[2]
Molecular Weight	260.72 g/mol	ChemScene[2]
Appearance	Solid (Predicted)	Sigma-Aldrich
Topological Polar Surface Area (TPSA)	26.3 Å ²	ChemScene[2]
LogP (octanol-water partition coefficient)	4.04	ChemScene[2]
Hydrogen Bond Donors	0	ChemScene[2]
Hydrogen Bond Acceptors	2	ChemScene[2]
Rotatable Bonds	4	ChemScene[2]

Spectroscopic Profile

Spectroscopic data is essential for the structural confirmation and purity assessment of synthesized **2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde**. While a specific spectrum for this exact molecule is not publicly available, expected characteristic shifts can be predicted based on analogous structures.[3][4][5]

- ¹H NMR:
 - Aldehyde Proton (-CHO): A singlet is expected in the downfield region, typically between δ 9.8 and 10.3 ppm.[3]
 - Aromatic Protons: A series of multiplets would appear between δ 6.8 and 7.9 ppm, corresponding to the protons on both the benzaldehyde and chlorobenzyl rings.
 - Methylene Protons (-OCH₂-): A singlet is anticipated around δ 5.1-5.3 ppm.
 - Methyl Protons (-CH₃): A singlet corresponding to the methyl group on the benzaldehyde ring would likely appear around δ 2.3-2.7 ppm.[3]
- ¹³C NMR:

- Carbonyl Carbon (-CHO): A signal is expected in the range of δ 189-193 ppm.
- Aromatic Carbons: Multiple signals would be present in the δ 110-160 ppm region.
- Methylene Carbon (-OCH₂-): A signal around δ 70-75 ppm is expected.
- Methyl Carbon (-CH₃): A signal in the upfield region, typically δ 15-20 ppm.
- Infrared (IR) Spectroscopy:
 - A strong C=O stretch for the aldehyde is expected around 1680-1700 cm⁻¹.
 - C-O-C ether stretches would appear in the 1200-1250 cm⁻¹ region.
 - Aromatic C-H and C=C stretches will be visible in the 3000-3100 cm⁻¹ and 1450-1600 cm⁻¹ regions, respectively.

Synthesis Protocol: Williamson Ether Synthesis

The most direct and widely used method for preparing this class of compounds is the Williamson ether synthesis.^{[6][7][8]} This reaction involves the nucleophilic substitution (S_N2) of an alkyl halide by an alkoxide.^{[7][8]} For the synthesis of **2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde**, this involves the reaction of 2-hydroxy-3-methylbenzaldehyde with 3-chlorobenzyl halide.

Causality of Experimental Choices

The Williamson ether synthesis is an ideal choice due to the high reactivity of the phenolic hydroxyl group after deprotonation and the susceptibility of the primary benzylic halide to S_N2 attack.^{[7][8]}

- Choice of Base: A moderately strong base like potassium carbonate (K₂CO₃) is sufficient to deprotonate the phenolic hydroxyl group of 2-hydroxy-3-methylbenzaldehyde, forming a more nucleophilic phenoxide. Stronger bases like sodium hydride (NaH) could also be used but may not be necessary and require more stringent anhydrous conditions.^[9]
- Choice of Solvent: A polar aprotic solvent such as N,N-Dimethylformamide (DMF) or acetonitrile is preferred.^[6] These solvents effectively solvate the cation (e.g., K⁺) while

leaving the phenoxide anion relatively free and highly nucleophilic, thus accelerating the rate of the SN2 reaction.

- **Reaction Temperature:** The reaction is typically conducted at a moderately elevated temperature (50-100 °C) to ensure a reasonable reaction rate without promoting significant side reactions, such as elimination, although elimination is less of a concern with primary halides.^{[6][8]}

Detailed Step-by-Step Methodology

Materials:

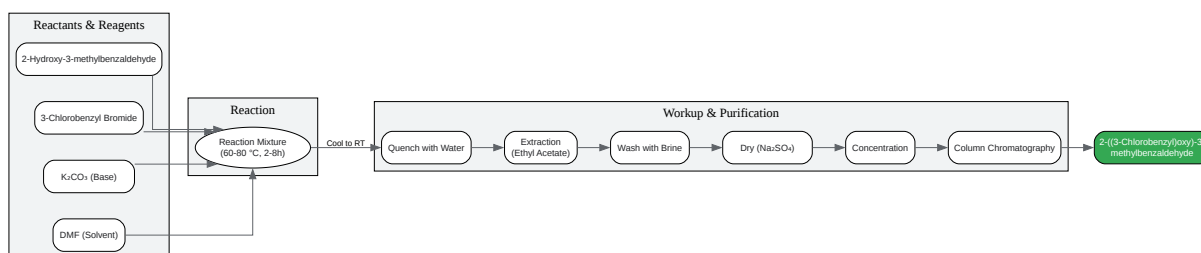
- 2-hydroxy-3-methylbenzaldehyde
- 3-chlorobenzyl bromide (or chloride)
- Potassium carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-hydroxy-3-methylbenzaldehyde (1.0 eq) and anhydrous potassium carbonate (1.5-2.0 eq).
- Add anhydrous DMF to the flask to dissolve/suspend the reagents.
- Stir the mixture at room temperature for 15-20 minutes to facilitate the formation of the potassium phenoxide.
- Add 3-chlorobenzyl bromide (1.1 eq) to the reaction mixture.

- Heat the reaction mixture to 60-80 °C and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-8 hours.[6]
- After completion, cool the reaction mixture to room temperature and pour it into a separatory funnel containing water.
- Extract the aqueous layer three times with ethyl acetate.
- Combine the organic layers and wash with water, followed by a brine solution to remove residual DMF and inorganic salts.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate gradient) to obtain pure **2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde**.

Synthesis Workflow Diagram



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Caption: Workflow for the Williamson ether synthesis of the target compound.

Potential Applications in Drug Development

While specific biological activities for **2-((3-Chlorobenzyl)oxy)-3-methylbenzaldehyde** are not extensively documented, its structural motifs are present in molecules with known therapeutic relevance. The benzaldehyde scaffold is a versatile building block found in compounds with a wide array of biological activities.^[1]

Role as a Synthetic Intermediate

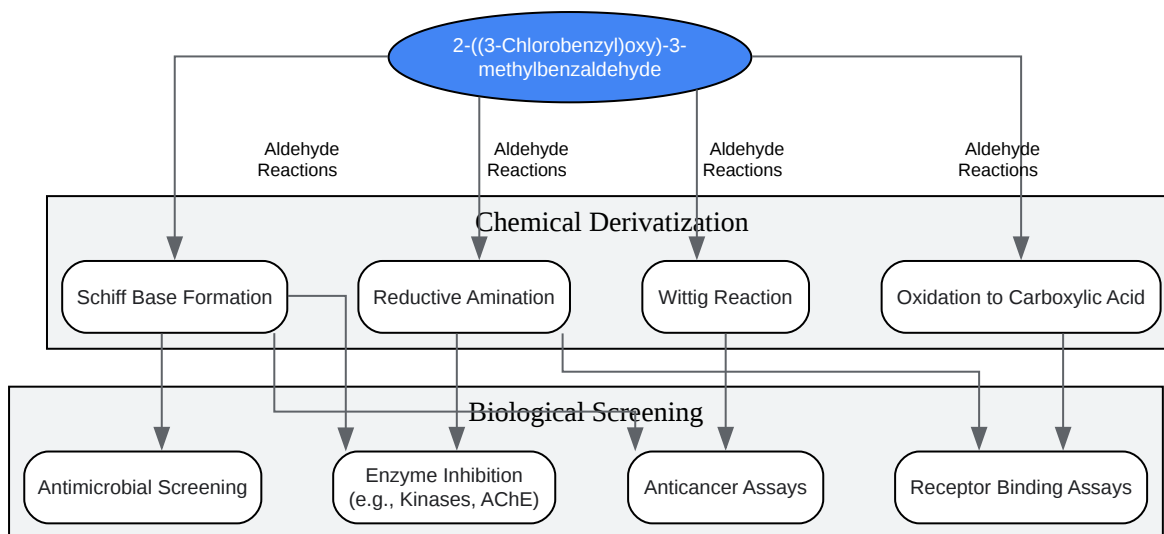
The primary value of this compound lies in its potential as an intermediate for more complex molecules. The benzyloxy-benzyl moiety is a recognized building block in medicinal chemistry.^[10] For instance, it is found in voltage-gated sodium channel blockers like Safinamide and Ralfinamide.^[10]

Biological Context of Substituted Benzaldehydes

- **Anticancer Activity:** Numerous studies have demonstrated the cytotoxic effects of substituted benzaldehydes against various cancer cell lines.^[1] The specific substitution pattern on the aromatic ring is critical for determining the biological activity.^[1]
- **Antimicrobial and Anti-inflammatory Properties:** Benzaldehyde and its derivatives have shown potential as antimicrobial and anti-inflammatory agents.^[11]
- **Enzyme Inhibition:** Benzimidazole-based substituted benzaldehyde derivatives have been synthesized and screened as potent inhibitors for acetylcholinesterase and butyrylcholinesterase, enzymes relevant to Alzheimer's disease.^[12]

The combination of the chloro- and methyl-substituents on the benzyl and benzaldehyde rings, respectively, could modulate lipophilicity, electronic properties, and steric interactions, which are key determinants of drug-receptor binding.

Future Research Directions



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